

AMBERLITE™ MB-150: A Technical Guide for Researchers

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Compound of Interest

Compound Name: AMBERLITE MB-150

Cat. No.: B1166884

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An In-depth Technical Guide on the Core Chemical and Physical Properties, and Applications of AMBERLITE™ MB-150 Ion Exchange Resin

This guide provides a comprehensive overview of the chemical and physical properties of AMBERLITE™ MB-150, a widely used mixed-bed ion exchange resin. It is intended for researchers, scientists, and drug development professionals who utilize or are considering this resin for purification and separation processes. This document details its fundamental characteristics, experimental protocols for its use, and the underlying principles of its function.

Core Chemical and Physical Properties

AMBERLITE™ MB-150 is a ready-to-use, ionically equilibrated mixed bed resin. It is composed of a strongly acidic cation exchange resin in the hydrogen (H^+) form and a strongly basic type 1 anion exchange resin in the hydroxide (OH^-) form.^[1] This composition makes it highly effective for the demineralization of water and other solutions.

Summary of Physical and Chemical Properties

The key physical and chemical properties of AMBERLITE™ MB-150 are summarized in the table below for easy reference and comparison.

Property	Value
Physical Form	Moist, spherical beads
Ionic Form as Shipped	Hydrogen (H^+) and Hydroxide (OH^-)
Cation to Anion Ratio	1:1 on an equivalent basis
Volumetric Composition	40% Cation / 60% Anion
Moisture Content	60% (maximum)
Shipping Weight	43 lb/cu ft
Chemical Stability	Insoluble in water, dilute acids and bases, and common solvents

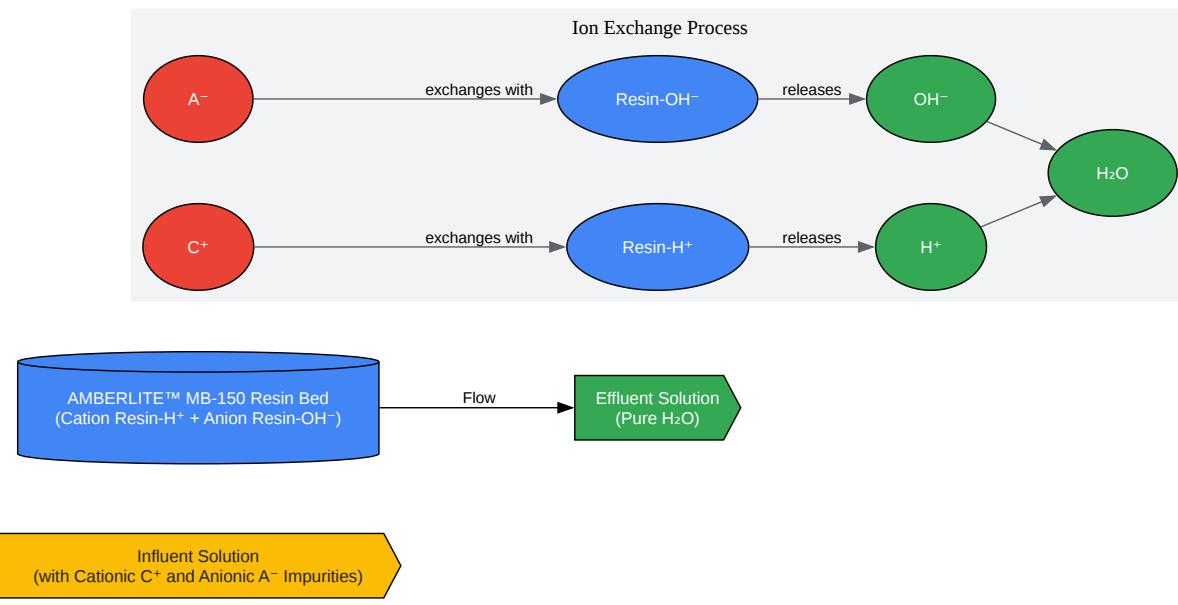
Particle Size and Operating Parameters

The performance of an ion exchange resin is significantly influenced by its particle size and the conditions under which it is operated.

Parameter	Value
Effective Size	0.55 mm (approximate)
Uniformity Coefficient	1.7 (maximum)
Fines Content	0.4% through 50 mesh US Standard Screen (approximate)
Screen Grading (wet)	16-50 mesh (US Standard Screen)
pH Range	0-14
Maximum Temperature	140°F (60°C)
Minimum Bed Depth	24 inches
Service Flow Rate	2-5 gallons/min/cu ft
Volumetric Capacity	12 kg/cu ft
Operating Capacity	Produces water quality >10 megaohm with 80% of the capacity

Ion Exchange Mechanism

The fundamental principle behind AMBERLITE™ MB-150's demineralizing capability is the simultaneous exchange of cations and anions present in a solution for hydrogen (H^+) and hydroxide (OH^-) ions. The H^+ and OH^- ions then combine to form water, effectively removing the ionic contaminants.



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References

- 1. sigmaaldrich.com [sigmaaldrich.com]

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